

Personal protective equipment for handling 3,4-Difluorobenzophenone

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Compound of Interest

Compound Name: 3,4-Difluorobenzophenone

Cat. No.: B1332399

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Essential Safety and Handling Guide for 3,4-Difluorobenzophenone

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3,4-Difluorobenzophenone**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and proper environmental stewardship.

Hazard Identification and Safety Data

3,4-Difluorobenzophenone is a chemical compound that requires careful handling due to its potential health hazards. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

Quantitative Data Summary:

Property	Value	Source
CAS Number	85118-07-6	[1][2][3]
Molecular Formula	C ₁₃ H ₈ F ₂ O	[3]
Molecular Weight	218.20 g/mol	[3]
Appearance	White to light yellow to light orange powder/crystal	[3]
Melting Point	53-57 °C	[3]
Purity	≥ 98% (GC)	[3]
Storage Temperature	Room Temperature (Recommended in a cool, dark place, <15°C)	

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against chemical exposure.[4][5] The following PPE is mandatory when handling **3,4-Difluorobenzophenone**:

- Eye and Face Protection: Chemical safety goggles or a face shield must be worn.[1]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Always inspect gloves for tears or holes before use and replace them immediately if compromised.

- Lab Coat: A flame-resistant lab coat should be worn to protect from splashes and spills.
- Footwear: Closed-toe shoes are mandatory.
- Respiratory Protection: Handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust particles. If ventilation is inadequate, a NIOSH-approved respirator for dusts should be used.[\[1\]](#)

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and preventing accidents.

Pre-Handling:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **3,4-Difluorobenzophenone**.
- Prepare Work Area: Ensure the chemical fume hood is functioning correctly. Cover the work surface with disposable bench paper.
- Assemble Materials: Gather all necessary equipment, including spatulas, weighing paper, and labeled containers, within the fume hood to avoid unnecessary movement of the chemical.

Handling:

- Don PPE: Put on all required personal protective equipment.
- Weighing:
 - Perform all weighing operations within the chemical fume hood.
 - To minimize dust generation, do not pour the powder directly from the bottle. Use a clean spatula to transfer small amounts.
 - Keep the container closed when not in use.

- Transferring: When transferring the chemical, do so carefully to avoid creating dust. If transferring to a solution, add the powder slowly to the solvent.
- Post-Handling:
 - Clean all equipment and the work area thoroughly after use. Wet cleaning methods or a HEPA vacuum are recommended for any spilled powder.
 - Decontaminate the exterior of all containers before removing them from the fume hood.
 - Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.

Disposal Plan

Proper disposal of chemical waste is essential to protect personnel and the environment.

Waste Segregation and Collection:

- Solid Waste: All solid **3,4-Difluorobenzophenone** waste, including contaminated weighing paper and disposable lab materials, must be placed in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Solutions containing **3,4-Difluorobenzophenone** should be collected in a separate, labeled hazardous waste container for liquids. Do not mix with incompatible waste streams.
- Empty Containers:
 - Triple rinse the empty container with a suitable solvent (e.g., acetone or ethanol).
 - Collect all rinsate as liquid hazardous waste.
 - After rinsing and allowing the container to dry in a well-ventilated area (like the back of a fume hood), deface the original label.
 - The cleaned container can then be disposed of according to your institution's guidelines for regular laboratory glass or plastic waste.

Disposal Method:

- All hazardous waste containing **3,4-Difluorobenzophenone** should be disposed of through an approved waste disposal plant, typically via incineration in a licensed facility.^[1] Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.

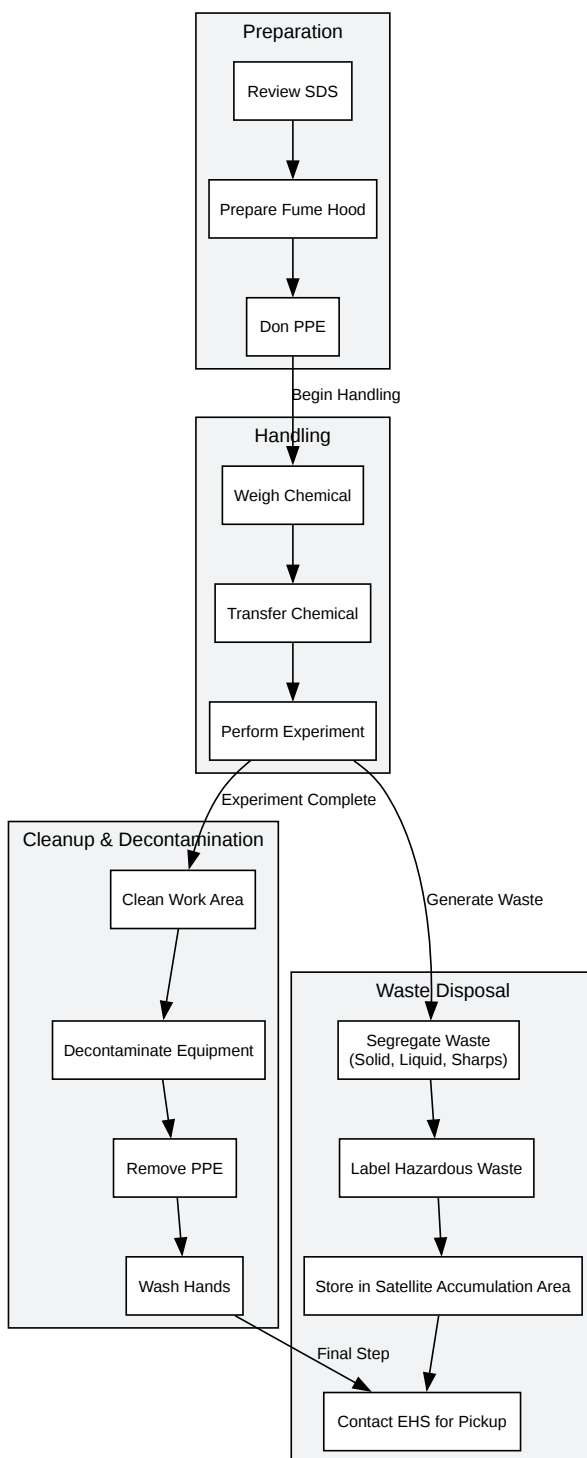
Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[1]
- **Skin Contact:** Remove contaminated clothing and wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice.^[1]
- **Inhalation:** Move the person to fresh air and keep them comfortable for breathing. If the person is not breathing, provide artificial respiration. Seek medical attention.^[1]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[1]
- **Spills:**
 - **Minor Spills:** For small spills within a fume hood, use dry clean-up procedures to avoid generating dust. Carefully sweep or vacuum the material and place it in a sealed, labeled container for disposal.
 - **Major Spills:** For larger spills or spills outside of a fume hood, evacuate the area and alert your institution's EHS office immediately.

Visual Workflow for Handling and Disposal

Workflow for Handling and Disposal of 3,4-Difluorobenzophenone

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **3,4-Difluorobenzophenone**.

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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. 3,4-Difluorobenzophenone - Safety Data Sheet [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 5. epa.gov [epa.gov]
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